

3-Chloro-2-methylpropionitrile safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-2-methylpropionitrile

CAS No.: 7659-45-2

Cat. No.: B1294522

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **3-Chloro-2-methylpropionitrile**

Introduction: A Proactive Approach to Chemical Safety

In the landscape of pharmaceutical research and drug development, the synthesis of novel compounds often involves intermediates with potent and hazardous properties. **3-Chloro-2-methylpropionitrile** (CAS No. 7659-45-2) is one such chemical. While its utility in organic synthesis is significant, a comprehensive understanding of its hazard profile is paramount for the safety of researchers and the integrity of experimental outcomes. This guide moves beyond a simple recitation of safety data sheet (SDS) information, offering a deeper, field-proven perspective on risk mitigation. Here, we will dissect the "what" and explain the "why" behind the recommended safety protocols, empowering scientists to work with this compound confidently and securely.

Chemical and Physical Identity

A foundational element of safe handling is a clear understanding of the substance's identity and physical characteristics. This information dictates storage conditions, potential exposure routes, and appropriate emergency responses.

Property	Value	Source
IUPAC Name	3-chloro-2-methylpropanenitrile	[1]
CAS Number	7659-45-2	[1][2][3]
Molecular Formula	C4H6ClN	[1][2][3]
Molecular Weight	103.55 g/mol	[1][2]
Appearance	Brown-Yellow to Yellow Liquid	[2]
Refractive Index	1.4334 to 1.4354 (at 20°C)	[2]
Boiling Point	~430 K (157 °C)	[4]
Water Solubility	Log10 of Water solubility in mol/l = -1.27	[4]

Hazard Analysis: Understanding the Intrinsic Risks

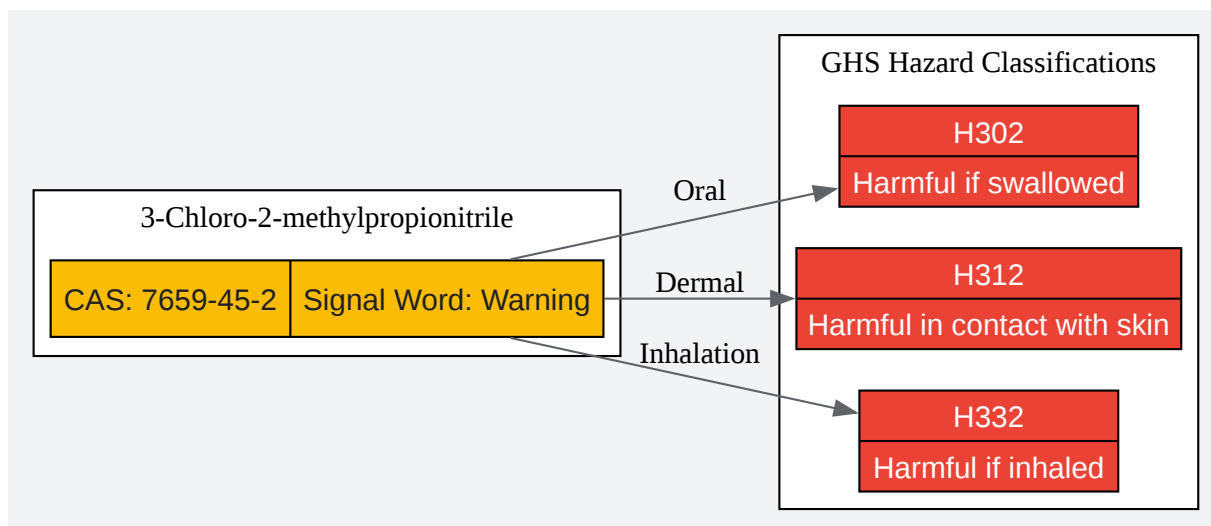
3-Chloro-2-methylpropionitrile is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity via multiple exposure routes. Acknowledging these hazards is the first step in designing effective safety protocols.

GHS Classification

According to aggregated data from notifications to the European Chemicals Agency (ECHA), this compound is consistently classified as follows[1]:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed[1].
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin[1].
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled[1].

The "Warning" signal word is associated with these classifications[1].



[Click to download full resolution via product page](#)

Caption: GHS Hazard Profile for **3-Chloro-2-methylpropionitrile**.

Toxicological Profile and Exposure Symptoms

The toxicity of nitriles is a significant concern. While specific toxicological properties for **3-Chloro-2-methylpropionitrile** have not been fully investigated, related compounds like 3-Chloropropionitrile offer critical insights. Toxic effects are often a result of systemic cyanide poisoning, which inhibits cellular respiration[5].

Key Exposure Symptoms may include[5][6]:

- Initial Contact: Can cause irritation to the skin, eyes, nose, and throat[6].
- Systemic Effects: High exposure can lead to headache, nausea, dizziness, confusion, and weakness[6].
- Severe Exposure: In severe cases, symptoms can progress to tremors, convulsions, paralysis, respiratory depression, and potentially death[5][6]. It is crucial to note that this compound can be readily absorbed through the skin, increasing overall exposure[5][6].

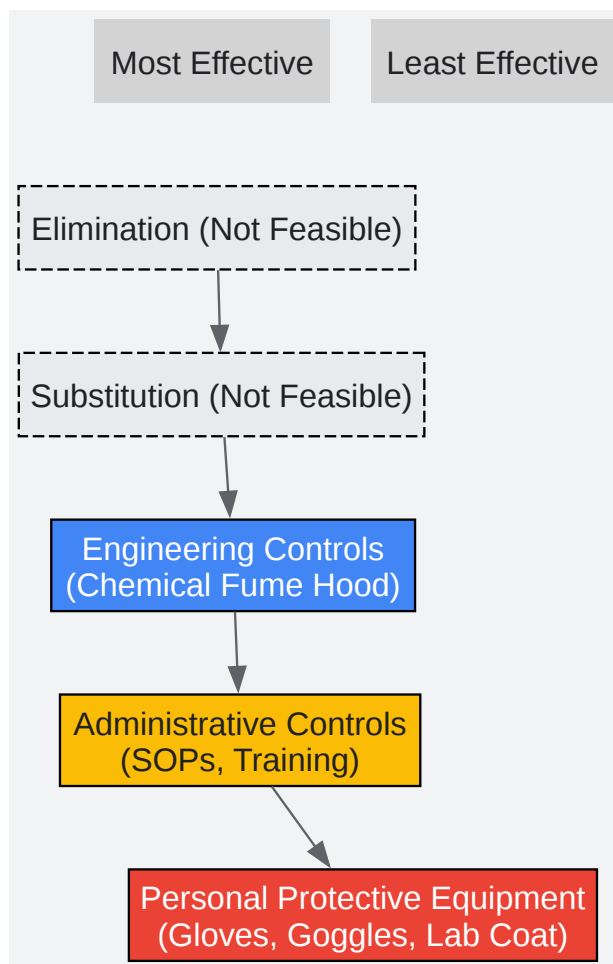
Proactive Safety Protocols: From Handling to Disposal

A robust safety plan encompasses every stage of the chemical's lifecycle in the laboratory.

Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls prioritizes eliminating hazards at their source. When handling **3-Chloro-2-methylpropionitrile**, this translates to stringent engineering controls supplemented by appropriate PPE.

- **Primary Engineering Control:** All manipulations must be conducted within a properly operating chemical fume hood[7]. This is non-negotiable and serves to contain vapors, preventing inhalation, which is a primary exposure route.
- **Eye and Face Protection:** Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[8]. A face shield should be used if there is a splash hazard.
- **Skin Protection:**
 - **Gloves:** Given that the substance is harmful in contact with skin and readily absorbed, protective gloves are mandatory[5][6][9]. Choose gloves (e.g., nitrile) with an appropriate thickness and breakthrough time for halogenated organic compounds. Always dispose of contaminated gloves after use in accordance with good laboratory practice[9].
 - **Lab Coat:** A lab coat or other protective clothing is required to prevent skin contact[9].
- **Respiratory Protection:** If engineering controls are insufficient, a NIOSH-approved respirator appropriate for organic vapors should be used.



[Click to download full resolution via product page](#)

Caption: Hierarchy of Controls for Handling Hazardous Chemicals.

Safe Handling and Storage Procedures

- Handling:
 - Wash hands and any exposed skin thoroughly after handling[7][10].
 - Do not eat, drink, or smoke in areas where the chemical is used[7][10].
 - Avoid breathing vapors or mist[7][11].
 - Ensure all containers are properly labeled.
- Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area[7][8].
- Store locked up[7].
- Keep away from incompatible materials such as strong oxidizing agents[12].

Emergency Response: A Validated Workflow

Preparedness is key to mitigating the impact of an accidental exposure or spill. All personnel must be trained on these procedures.

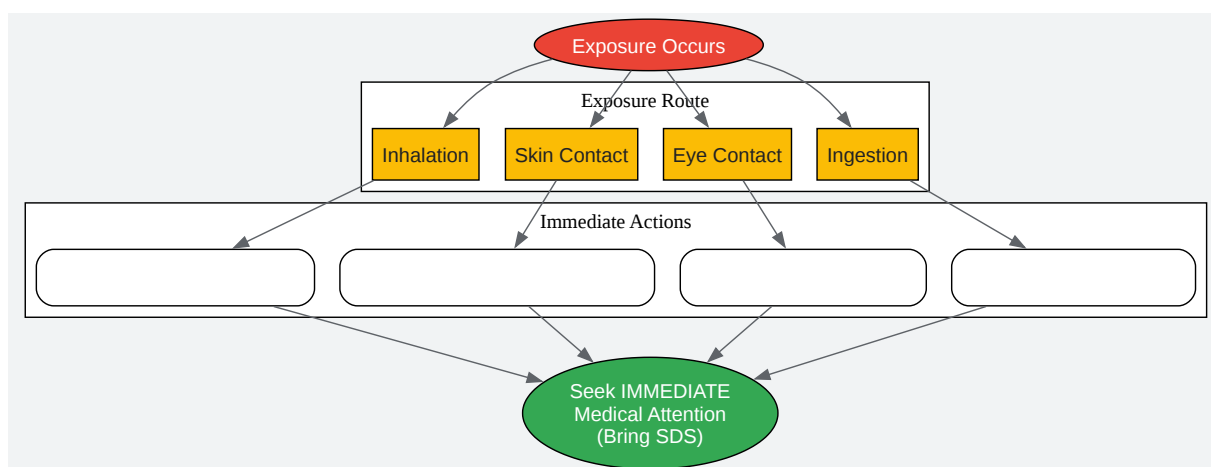
First-Aid Measures

Immediate and correct first aid can be life-saving. The overarching directive is to seek immediate medical attention in all cases of exposure and show the Safety Data Sheet to the attending physician[7].

Step-by-Step First-Aid Protocol:

- Inhalation:
 - Move the person to fresh air immediately[7][11].
 - If breathing has stopped, begin rescue breathing (using a pocket mask with a one-way valve) and CPR if heart action has stopped[6][7].
 - If breathing is difficult, administer oxygen[11].
 - Seek immediate medical attention[7][11].
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes[11].
 - Flush the skin with plenty of soap and water for at least 15 minutes[9][11].
 - Seek immediate medical attention[7][11].
- Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids[6][7].
- Remove contact lenses if present and easy to do so. Continue rinsing[12].
- Seek immediate medical attention[7][11].
- Ingestion:
 - Do NOT induce vomiting[12].
 - Rinse mouth with water[7][11].
 - Never give anything by mouth to an unconscious person[13].
 - Seek immediate medical attention[7][11].



[Click to download full resolution via product page](#)

Caption: Emergency First-Aid Workflow for Exposure Incidents.

Accidental Release and Fire-Fighting Measures

- Spill Response:
 - Evacuate personnel from the area[6].

- Remove all sources of ignition[6].
- Ensure adequate ventilation.
- Wearing full PPE, absorb the spill with an inert material like vermiculite, dry sand, or earth[6][11].
- Place the absorbed material into a suitable, labeled container for hazardous waste disposal[6][11].
- Wash the spill area after cleanup is complete[6].
- Dispose of waste as a hazardous material in accordance with EPA and local regulations[6].
- Fire-Fighting:
 - This compound is a combustible liquid[6].
 - Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide[6][13].
 - Specific Hazards: Poisonous gases, including hydrogen chloride and nitrogen oxides, are produced in a fire[6].
 - Protective Actions: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear[8][9].

Conclusion: Safety as a Pillar of Scientific Excellence

The responsible use of **3-Chloro-2-methylpropionitrile** is not a barrier to research but a prerequisite for it. By integrating the principles of hazard recognition, engineering controls, diligent work practices, and emergency preparedness into every experiment, researchers can effectively manage the risks associated with this valuable synthetic intermediate. This guide serves as a technical resource to reinforce the culture of safety that underpins scientific innovation and protects its most valuable asset: the scientist.

References

- Hazardous Substance Fact Sheet - 3-CHLOROPROPIONITRILE. (N.D.). New Jersey Department of Health. [\[Link\]](#)
- Chemical Properties of **3-Chloro-2-methylpropionitrile** (CAS 7659-45-2). (N.D.). Cheméo. [\[Link\]](#)
- **3-Chloro-2-methylpropionitrile**. (N.D.). PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- **3-Chloro-2-methylpropionitrile**. (N.D.). NIST WebBook. [\[Link\]](#)
- Material Safety Data Sheet - 3-Chloropropionitrile. (N.D.). Cole-Parmer. [\[Link\]](#)
- 3-Chloro-2-methylpropene. (N.D.). IARC Publications. [\[Link\]](#)
- Material Safety Data Sheet - Methyl 2,3-dichloropropionate, 98% (GC). (N.D.). Cole-Parmer. [\[Link\]](#)
- 3-CHLORO-2-METHYLPROPENE. (N.D.). IARC Monographs on the Identification of Carcinogenic Hazards to Humans. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 3-Chloro-2-methylpropionitrile | C4H6ClN | CID 98294 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 3-Chloro-2-methylpropionitrile \(Tech.\), 85%, Thermo Scientific 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [3. 3-Chloro-2-methylpropionitrile \[webbook.nist.gov\]](#)

- [4. 3-Chloro-2-methylpropionitrile \(CAS 7659-45-2\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [5. PROPIONITRILE, 3-CHLORO- | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [6. nj.gov \[nj.gov\]](#)
- [7. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [8. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- [9. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [10. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [11. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
- [13. dept.harpercollege.edu \[dept.harpercollege.edu\]](#)
- [To cite this document: BenchChem. \[3-Chloro-2-methylpropionitrile safety data sheet \(SDS\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1294522/docs#3-chloro-2-methylpropionitrile-safety-data-sheet-sds\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)